

Proper Disposal Procedures for BRITE-338733

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Compound of Interest

Compound Name: BRITE-338733

Cat. No.: B2660364

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The following provides essential safety and logistical information for the proper disposal of **BRITE-338733**, a RecA ATPase inhibitor. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Hazard and Safety Information

A Safety Data Sheet (SDS) for **BRITE-338733** (CAS 503105-88-2) indicates that the compound is harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative to prevent its release into the environment[1].

Quantitative Data Summary

Property	Value	Reference
CAS Number	503105-88-2	[1][2][3]
Molecular Formula	C27H35N3O2	
Molecular Weight	433.59 g/mol	
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	

Experimental Protocol: Disposal of **BRITE-338733**

Waste

This protocol outlines the step-by-step methodology for the safe disposal of **BRITE-338733** waste, including pure compound, solutions, and contaminated labware.

1. Personal Protective Equipment (PPE)

Before handling **BRITE-338733** waste, ensure the following PPE is worn:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is required.

2. Waste Segregation and Collection

Proper segregation of waste is crucial to prevent accidental reactions and ensure compliant disposal.

- Solid Waste:
 - Collect unused or expired **BRITE-338733** powder, contaminated weighing paper, and other contaminated solids in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing **BRITE-338733**, including stock solutions (commonly prepared in DMSO), should be collected in a separate, sealed, and compatible liquid waste container.
 - Do not mix with aqueous waste unless specified by your institution's Environmental Health and Safety (EHS) department.
- Contaminated Labware:

- Disposable labware (e.g., pipette tips, vials) contaminated with **BRITE-338733** should be collected in the solid hazardous waste container.
- Contaminated sharps (e.g., needles) must be disposed of in a designated, puncture-resistant sharps container that is also labeled as containing chemical waste.

3. Waste Container Labeling

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste."
- The full chemical name: "**BRITE-338733**".
- The concentration of the waste, if applicable.
- The date when the first waste was added to the container (accumulation start date).
- The primary hazard(s) (e.g., "Toxic," "Environmental Hazard").

4. Storage of Waste

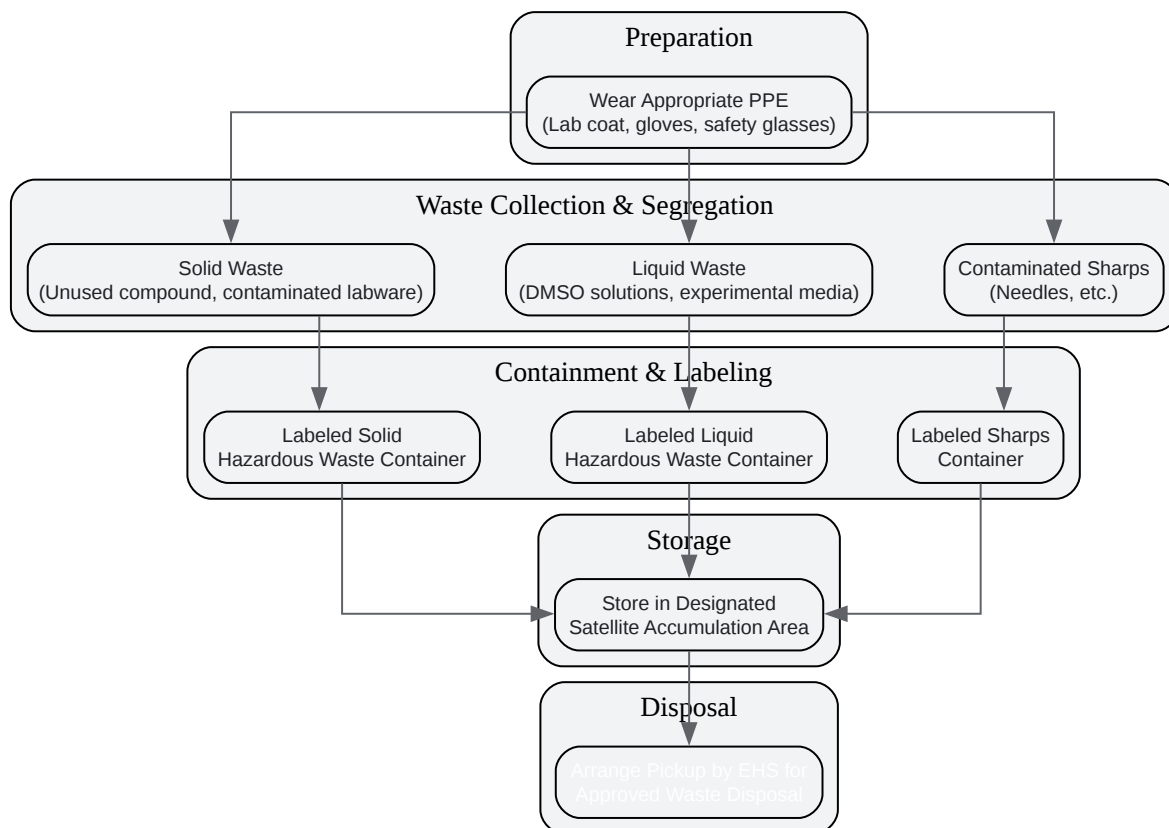
- Store sealed and labeled waste containers in a designated and secure satellite accumulation area within the laboratory.
- This area should be well-ventilated and away from general laboratory traffic.
- Ensure that incompatible waste types are stored separately.

5. Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **BRITE-338733** or its solutions down the drain.

Visual Guides

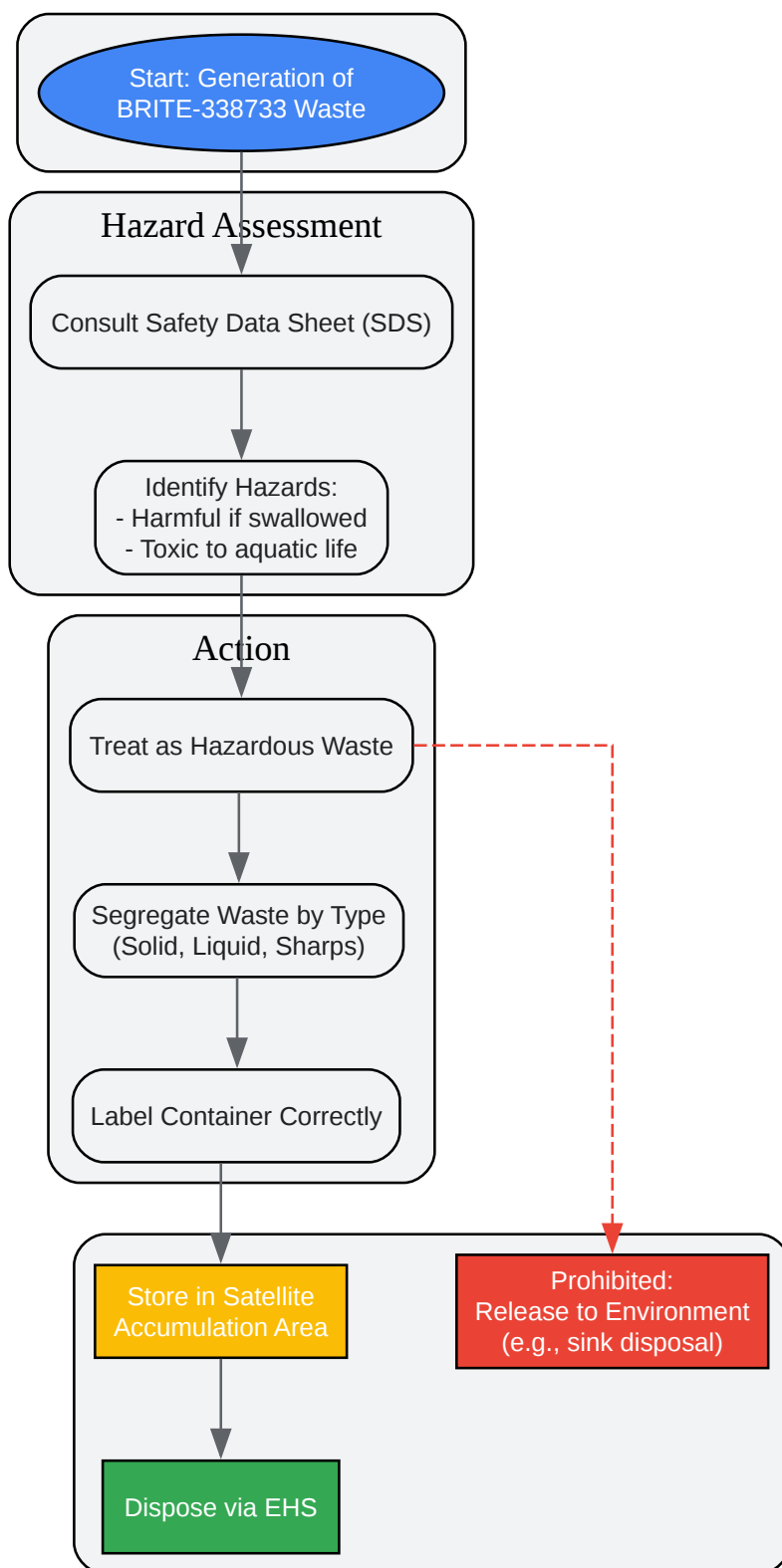
Logical Workflow for **BRITE-338733** Disposal



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Caption: Logical workflow for the proper disposal of **BRITE-338733** chemical waste.

Signaling Pathway for Safe Handling and Disposal Decision Making



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Caption: Decision-making pathway for safe handling and disposal of **BRITE-338733**.

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References

- 1. BRITE338733|503105-88-2|MSDS [dcchemicals.com]
- 2. BRITE-338733 | CymitQuimica [cymitquimica.com]
- 3. BRITE-338733 - Immunomart [immunomart.com]
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